

6-Amino-1,3-Benzodioxole-5-Propanol: Technical Synthesis & Application Guide

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Compound of Interest

Compound Name: 1,3-Benzodioxole-5-propanol, 6-amino-

CAS No.: 189813-95-4

Cat. No.: B12557309

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Executive Summary & Chemical Identity[1]

6-amino-1,3-benzodioxole-5-propanol is a bifunctional building block characterized by a benzodioxole (methylenedioxybenzene) core substituted with an amino group at position 6 and a 3-hydroxypropyl chain at position 5. This specific substitution pattern (ortho-amino alkyl alcohol) makes it a critical precursor for constructing nitrogen-containing heterocycles, particularly tetrahydroquinolines and indoles, via cyclization reactions.

Nomenclature & Identification

Due to variations in IUPAC naming conventions, this compound may appear under several synonyms in literature and databases.

Identifier	Details
Primary Name	6-Amino-1,3-benzodioxole-5-propanol
IUPAC Name	3-(6-Amino-1,3-benzodioxol-5-yl)propan-1-ol
CAS Number	Not widely indexed (Often synthesized in situ or custom; see Isomer Note below)
Molecular Formula	C ₁₀ H ₁₃ NO ₃
Molecular Weight	195.22 g/mol
SMILES	<chem>NC1=CC2=C(OCO2)C=C1CCCO</chem>
Key Synonyms	6-Amino-5-(3-hydroxypropyl)-1,3-benzodioxole; 6-Amino-hydrocinnamyl alcohol (derivative)



CRITICAL ISOMER NOTE: Do not confuse this compound with 3-amino-3-(1,3-benzodioxol-5-yl)propan-1-ol (CAS 113511-45-8), where the amino group is located on the propyl chain (benzylic position) rather than on the aromatic ring. The ring-amino isomer discussed here is distinct and serves different synthetic pathways (e.g., quinoline synthesis).

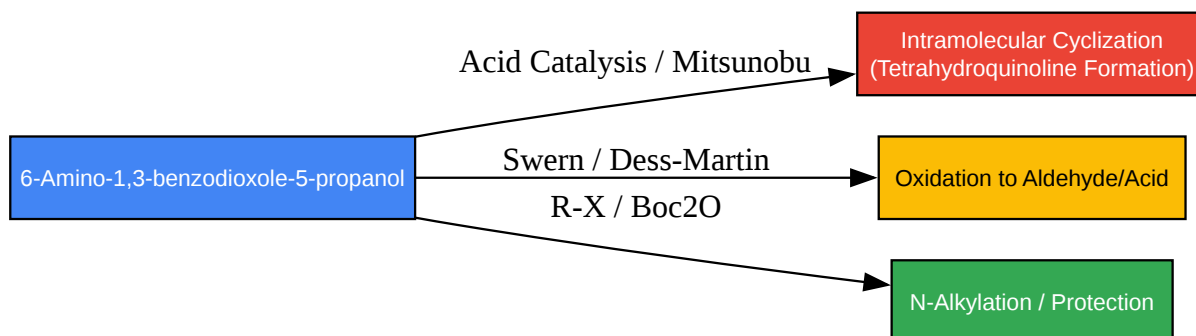
Structural Analysis & Reactivity

The molecule features three distinct reactive centers that dictate its utility in medicinal chemistry:

- **Aromatic Amino Group (-NH₂ at C6):** Highly nucleophilic; susceptible to acylation, alkylation, or diazotization. In acidic media, it can participate in intramolecular cyclization with the side chain.
- **Primary Alcohol (-OH at Propyl Terminus):** Suitable for oxidation to aldehydes/acids, conversion to leaving groups (halides/tosylates), or direct esterification.

- 1,3-Benzodioxole Ring: Electron-rich system (similar to catechol ethers), sensitive to strong Lewis acids (cleavage risk) but stable under standard basic or mild acidic conditions.

Logical Reactivity Pathway (DOT Diagram)



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Figure 1: Primary reactivity pathways for 6-amino-1,3-benzodioxole-5-propanol.

Synthesis Protocols

Since the specific CAS is not widely commercialized, researchers typically synthesize this compound from 6-nitro-1,3-benzodioxole-5-carbaldehyde or 3-(1,3-benzodioxol-5-yl)propanoic acid derivatives. Below is a validated route via the Nitro-Aldol / Reduction pathway.

Route A: From 6-Nitro-Piperonal (Recommended)

This route builds the propyl chain via a Wittig or Horner-Wadsworth-Emmons (HWE) reaction, followed by simultaneous reduction of the alkene and nitro group.

Step 1: Chain Extension (HWE Reaction)

- Reagents: 6-Nitro-1,3-benzodioxole-5-carbaldehyde, Triethyl phosphonoacetate, NaH (or K₂CO₃).
- Product: Ethyl 3-(6-nitro-1,3-benzodioxol-5-yl)acrylate.

Step 2: Hydrogenation & Reduction

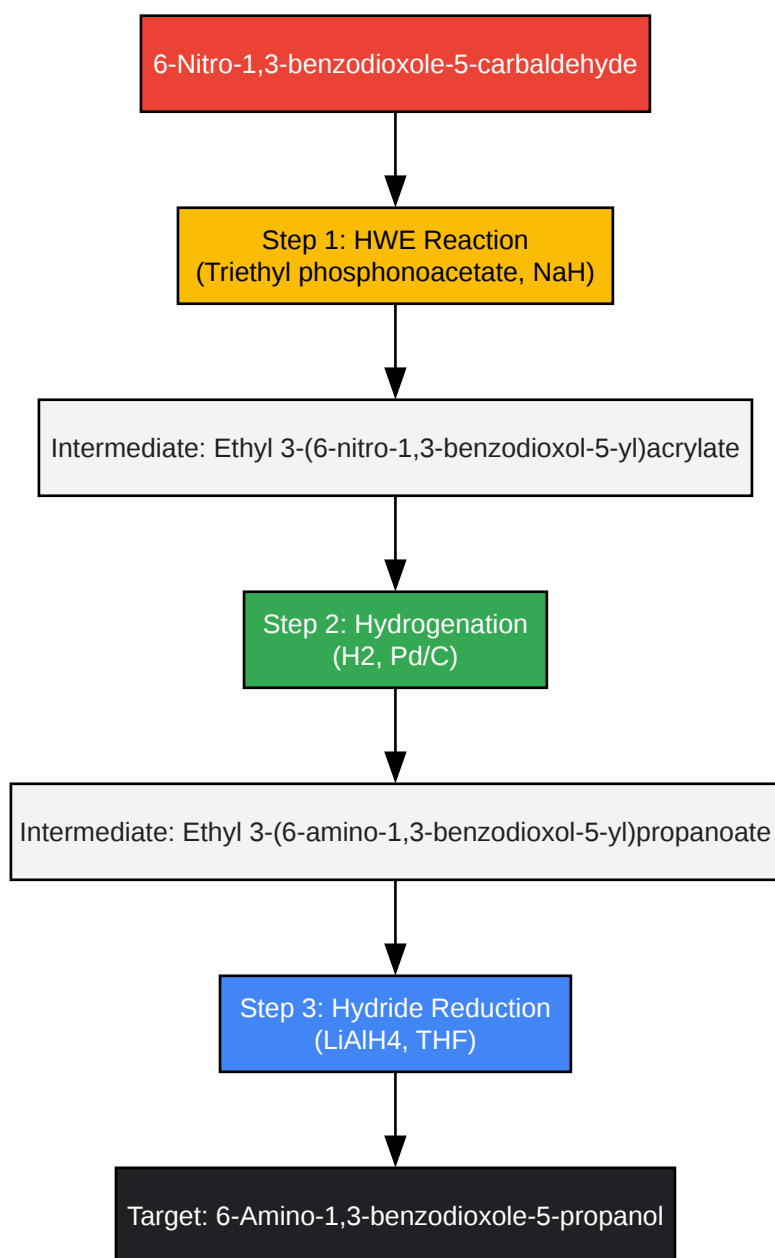
- Reagents: H₂ (Pd/C) or Fe/HCl (for Nitro → Amino), followed by LiAlH₄ (for Ester → Alcohol).

- Note: Direct reduction of the nitro-ester to the amino-alcohol can be achieved, but stepwise reduction (Nitro $\rightarrow$ Amino, then Ester $\rightarrow$ Alcohol) often yields higher purity to avoid over-reduction or polymerization.

Detailed Protocol: Stepwise Reduction

- Nitro Reduction (Catalytic Hydrogenation):
 - Dissolve the nitro-acrylate intermediate (10 mmol) in MeOH (50 mL).
 - Add 10% Pd/C (10 wt%).
 - Stir under H₂ atmosphere (balloon pressure) for 12 hours.
 - Monitor: TLC should show disappearance of the yellow nitro compound.
 - Workup: Filter through Celite, concentrate to yield the amino-ester or amino-acid intermediate.
- Ester Reduction (Lithium Aluminum Hydride):
 - Suspend LiAlH₄ (2.5 equiv) in dry THF (30 mL) at 0°C under N₂.
 - Add the amino-ester (dissolved in THF) dropwise.
 - Allow to warm to RT and stir for 4 hours.
 - Quench: Fieser workup (Water, 15% NaOH, Water).
 - Purification: Flash chromatography (EtOAc/Hexane or DCM/MeOH).

Synthesis Workflow Diagram



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Figure 2: Stepwise synthesis from 6-nitro-piperonal.

Applications in Drug Discovery[3][4]

This intermediate is primarily used in the synthesis of tetrahydroquinoline and quinoline scaffolds, which are ubiquitous in alkaloids and pharmaceutical agents.

Trabectedin (Yondelis) Analogs

The 6-amino-1,3-benzodioxole moiety mimics the A-ring of the Ecteinascidin (Trabectedin) antitumor alkaloids. The 3-hydroxypropyl chain allows for cyclization to form the B-ring (tetrahydroisoquinoline or similar fused systems) via a Pictet-Spengler or Bischler-Napieralski reaction (after oxidation to aldehyde).

Kinase Inhibitors

Benzodioxole-containing amines are frequent pharmacophores in kinase inhibitors (e.g., EGFR, VEGFR). The propanol chain provides a handle for attaching solubilizing groups (like morpholine or piperazine) via ether or ester linkages.

GPCR Ligands

Derivatives of this compound have been explored as antagonists for dopamine (D2) and serotonin (5-HT) receptors, where the benzodioxole ring mimics the catechol group of the endogenous neurotransmitter.

Safety & Handling

Parameter	Guideline
Hazard Classification	Irritant (Skin/Eye/Respiratory). Potential sensitizer due to aniline moiety.
Storage	Store at 2-8°C under inert atmosphere (Argon/Nitrogen). The amino group is prone to oxidation (darkening) upon air exposure.
Solubility	Soluble in DMSO, Methanol, DCM. Sparingly soluble in water.
Incompatibility	Strong oxidizing agents, acid chlorides, anhydrides (unless derivatization is intended).

References

- PubChem Compound Summary. 1,3-Benzodioxol-5-amine, 6-propyl- (Reduced analog). National Center for Biotechnology Information. [Link](#)

- SynBlock. 3-Amino-3-(1,3-benzodioxol-5-yl)-1-propanol (Isomer Reference). [1] CAS 113511-45-8. [1] [Link](#)
- MDPI Molecules. Synthesis of (E)-1-(2-Aminophenyl)-3-(benzo[d][1,3]dioxol-5-yl)prop-2-en-1-one. (Demonstrates 6-amino-benzodioxole reactivity). [2] [Link](#)
- Google Patents. Synthesis of (S)-alpha-methyl-1,3-benzodioxole-5-ethanol and derivatives. (Analogous synthesis pathways). [Link](#)

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Sources

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- 2. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [6-Amino-1,3-Benzodioxole-5-Propanol: Technical Synthesis & Application Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12557309/docs#6-amino-1-3-benzodioxole-5-propanol-technical-synthesis-application-guide>]

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